

An In-depth Technical Guide to Dibenzo-24-crown-8

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Compound of Interest

Compound Name: Dibenzo-24-crown-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dibenzo-24-crown-8**, a significant macrocyclic polyether. The document details its chemical identity, physicochemical properties, synthesis, and applications, with a focus on its relevance to scientific research and development.

Chemical Identity and Nomenclature

Dibenzo-24-crown-8 is a crown ether distinguished by its large 24-membered ring containing eight oxygen atoms, fused to two benzene rings. Its structure allows it to selectively bind specific cations, a property that underpins many of its applications.

The formal IUPAC name for **Dibenzo-24-crown-8** is 2,5,8,11,18,21,24,27-octaoxatricyclo[26.4.0.0^{12,17}]dotriaconta-1(32),12,14,16,28,30-hexaene[1]. It is also commonly identified by its CAS Registry Number: 14174-09-5[1][2][3][4].

Other synonyms include:

- 6,7,9,10,12,13,20,21,23,24,26,27-Dodecahydrodibenzo[b,n][5][6][7][8][9][10][11][12]octaoxacyclotetracosin[1][4][13]
- 2,3,14,15-Dibenzo-1,4,7,10,13,16,19,22-octaoxacyclotetracos-2,14-diene[4][13]

Physicochemical Properties

The physical and chemical properties of **Dibenzo-24-crown-8** are summarized in the table below, providing key data for experimental design and application.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₃₂ O ₈	[1][4][14]
Molecular Weight	448.51 g/mol	[1][4][14]
Melting Point	103-105 °C	[2]
Appearance	White solid	[5]
Storage Temperature	Below +30°C	[2][3]
EC Number	238-027-7	[4]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **Dibenzo-24-crown-8** and its derivatives are crucial for researchers. Below are summaries of common experimental protocols found in the literature.

This protocol outlines the steps to create a functionalized **Dibenzo-24-crown-8** monomer that can be used for radical copolymerization, for instance, with N-isopropylacrylamide (NIPAM)[5][6][7].

- **Activation of Carboxylic Acid Derivative:** A solution of 2-carboxy**dibenzo-24-crown-8** (1 equivalent) and N-hydroxysuccinimide (approx. 1 equivalent) in dimethylformamide (DMF) is stirred. Dicyclohexylcarbodiimide (DCC) (approx. 1.3 equivalents) is added, and the reaction mixture is stirred at room temperature for 48 hours[5].
- **Purification of Activated Ester:** The resulting white precipitate (dicyclohexylurea) is removed by suction filtration. The filtrate is evaporated in vacuo. The crude product is purified by silica gel column chromatography using a methanol:dichloromethane (1:19) mobile phase. The purified product is then recrystallized from isopropanol to yield the N-hydroxysuccinimide ester derivative as a white solid[5].

- **Amination and Acryloylation:** The activated ester is reacted with excess ethylenediamine in acetonitrile at room temperature for 2 hours. This is followed by a reaction with acryloyl chloride in the presence of triethylamine in dichloromethane, with the temperature maintained between 0 °C and room temperature for 20 hours, to yield the final acrylamide monomer[6].

A general purification method for commercially available **Dibenzo-24-crown-8** involves recrystallization.

- **Recrystallization:** The compound is recrystallized from ethanol[2].
- **Drying:** The recrystallized product is dried in a vacuum oven at 60°C over phosphorus pentoxide (P₂O₅) for 16 hours to remove residual solvent[2].

Core Applications and Logical Relationships

Dibenzo-24-crown-8's primary utility stems from its ability to form stable complexes with specific cations, which is dictated by the fit between the ion's diameter and the crown ether's cavity size. This host-guest interaction is the foundation for its use in various scientific fields.

The cavity diameter of **Dibenzo-24-crown-8** is estimated to be between 4.5 and 5.0 Å, making it particularly suitable for binding large cations like cesium (Cs⁺), which has an ionic diameter of 3.34 Å[5]. This selective binding is exploited in:

- **Extraction of Cesium:** It can be used to extract cesium ions from aqueous solutions, which is relevant for managing radioactive isotopes like ¹³⁷Cs[5].
- **Ion-Selective Polymers:** When incorporated into polymers, such as those based on Poly(N-isopropylacrylamide) (PNIPAM), it can create materials that respond to the presence of specific ions. For example, the cloud point of a DB24C8-PNIPAM copolymer changes significantly in the presence of Cs⁺ ions[5].

Dibenzo-24-crown-8 acts as a phase-transfer catalyst by encapsulating a cation and transporting it from an aqueous phase into an organic phase. This solubilizes the accompanying anion in the organic medium, enhancing its reactivity[10]. A notable application is its use as a co-solvent and catalyst for cesium fluoride, creating a more efficient anhydrous fluorinating system for organic synthesis[2].

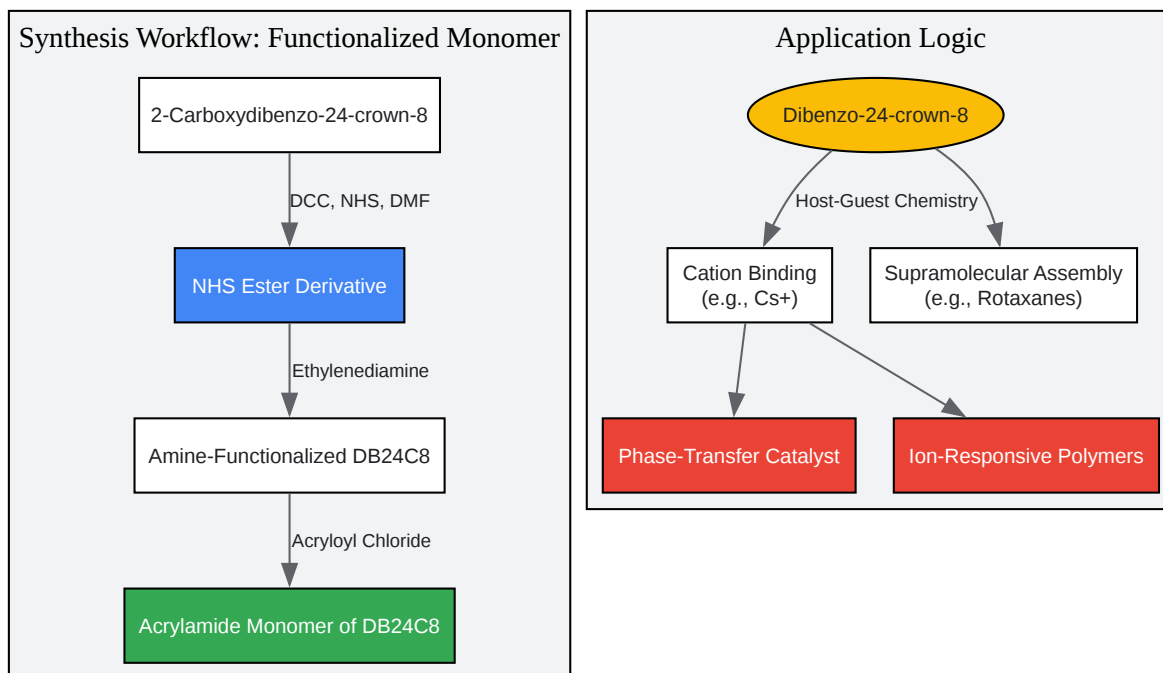
The host-guest chemistry of **Dibenzo-24-crown-8** is fundamental to its role in supramolecular assembly.

- **Rotaxane Formation:** It serves as a molecular transporter or macrocyclic component in the synthesis of [\[5\]](#) rotaxanes, which are mechanically interlocked molecules with potential applications in molecular machinery and drug delivery [\[2\]](#)[\[15\]](#).
- **Drug Delivery Systems:** Its incorporation into copolymers and hydrogels is being explored for applications in drug delivery, where the ion-responsive nature of the material could be used to trigger drug release [\[5\]](#).

A study on acyl-substituted **Dibenzo-24-crown-8** derivatives found no antimicrobial activity against the studied microorganisms, suggesting that its direct biological activity may be limited, and its utility in drug development is more likely as a component of a delivery system rather than as an active agent itself.

Visualizations

The following diagrams illustrate key concepts related to **Dibenzo-24-crown-8**.



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Caption: Workflow for monomer synthesis and key application pathways.

Caption: Conceptual diagram of **Dibenzo-24-crown-8** binding a cesium ion.

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